Standard Operating Procedure for Dissolving and Storing Aldh1A3-IN-1

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Compound of Interest

Compound Name:	*Aldh1A3-IN-1*
Cat. No.:	*B10854713*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dissolution and storage of **Aldh1A3-IN-1**, a potent inhibitor of Aldehyde Dehydrogenase 1A3 (ALDH1A3). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Compound Information

Parameter	Value	Reference
Compound Name	Aldh1A3-IN-1 (Compound 14)	[1][2][3]
CAS Number	1695970-90-1	[1]
Molecular Weight	284.29 g/mol	N/A
IC50	0.63 µM	[1][2][3]
Ki	0.46 µM	[1][2][3]

Dissolution Protocol

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2.1. Materials Required:

- **Aldh1A3-IN-1** powder
- Dimethyl sulfoxide (DMSO), anhydrous/newly opened
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

2.2. In Vitro Stock Solution Preparation (100 mM):

- Equilibrate the **Aldh1A3-IN-1** vial to room temperature before opening.
- To prepare a 100 mM stock solution, add 35.19 µL of DMSO to 1 mg of **Aldh1A3-IN-1** powder.
- Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, sonicate the solution in an ultrasonic bath for 5-10 minutes.[1] It is important to use newly opened DMSO as it is hygroscopic and can affect solubility.[1]
- Visually inspect the solution to ensure it is clear and free of particulates.

2.3. Preparation of Working Solutions:

Prepare fresh working solutions by diluting the stock solution in the appropriate cell culture medium or experimental buffer. For in vivo studies, specific solvent systems may be required. While a protocol for a similar compound, ALDH1A3-IN-3, suggests a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, this should be optimized for **Aldh1A3-IN-1** and the specific experimental setup.[4]

Storage Conditions

Proper storage is critical to prevent the degradation of **Aldh1A3-IN-1**.

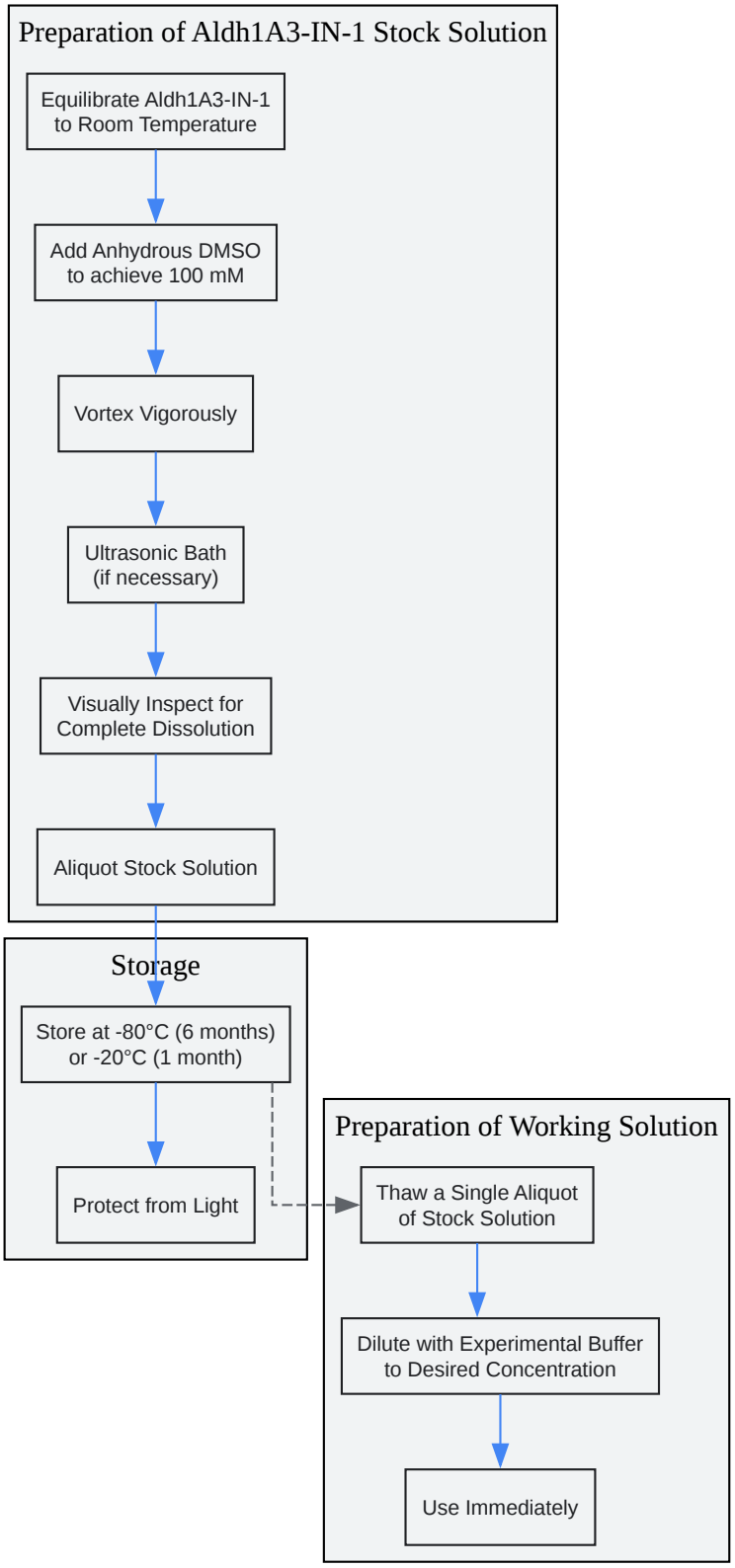
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Solution Type	Storage Temperature	Duration	Special Instructions	Reference
Stock Solution	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.	[1][2][3]
Stock Solution	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.	[1][2][3]
Working Solution	4°C	Use immediately	It is recommended to prepare fresh for each experiment.	[4]

Experimental Workflow and Signaling Pathway

Experimental Workflow for **Aldh1A3-IN-1** Solution Preparation

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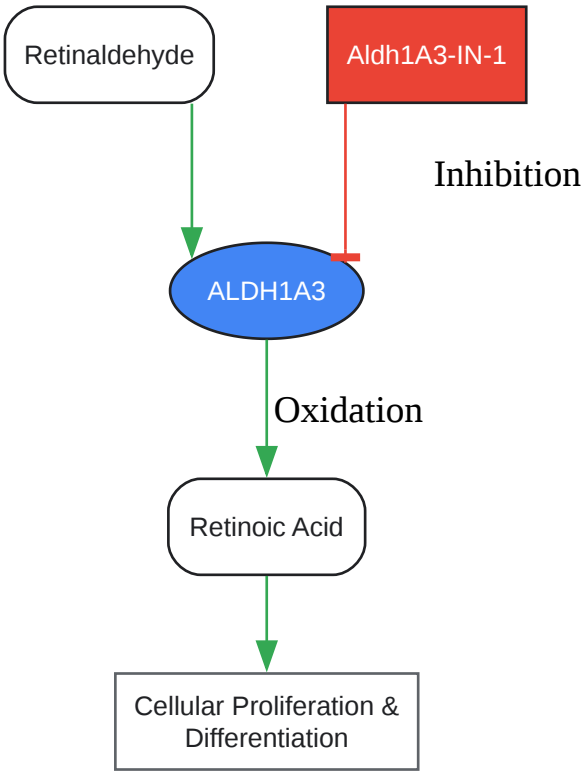
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Workflow for preparing **Aldh1A3-IN-1** solutions.

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Simplified Signaling Pathway of ALDH1A3 in Retinoic Acid Biosynthesis

Aldehyde dehydrogenase 1A3 (ALDH1A3) is a key enzyme in the biosynthesis of retinoic acid (RA), a signaling molecule crucial for cellular processes like proliferation and differentiation.[5] ALDH1A3 catalyzes the irreversible oxidation of retinaldehyde to retinoic acid.[6] **Aldh1A3-IN-1** is a potent inhibitor of this enzymatic activity.



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Inhibition of the ALDH1A3-mediated retinoic acid synthesis pathway.

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